

An In-Depth Technical Guide to 2-Bromo-1,3,5-trimethoxybenzene

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Compound of Interest

Compound Name: 2-Bromo-1,3,5-trimethoxybenzene

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Introduction

2-Bromo-1,3,5-trimethoxybenzene is an important chemical intermediate in the field of organic synthesis. Its unique structure, featuring a brominated and trimethoxylated benzene ring, makes it a versatile building block for the synthesis of more complex molecules. This guide provides a comprehensive overview of its chemical identity, physicochemical properties, a detailed experimental protocol for its synthesis, and its role in various research and development applications, particularly in the pharmaceutical and agrochemical industries.

Chemical Identity

The nomenclature and various identifiers for **2-Bromo-1,3,5-trimethoxybenzene** are crucial for its unambiguous identification in a research and development setting.

IUPAC Name: **2-bromo-1,3,5-trimethoxybenzene**^[1]

Synonyms:

- 1-Bromo-2,4,6-trimethoxybenzene^[1]
- 2,4,6-Trimethoxybromobenzene^[1]
- Bromophloroglucinol trimethyl ether^[1]

- Benzene, 2-bromo-1,3,5-trimethoxy-[1]

CAS Number: 1131-40-4[1]

Physicochemical Properties

A summary of the key quantitative data for **2-Bromo-1,3,5-trimethoxybenzene** is presented in the table below, facilitating easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₉ H ₁₁ BrO ₃	[1]
Molecular Weight	247.09 g/mol	[1]
Melting Point	97-99 °C	
Boiling Point	303.5 °C at 760 mmHg	[2]
Density	1.391 g/cm ³	[2]

Synthesis of 2-Bromo-1,3,5-trimethoxybenzene

The following is a detailed experimental protocol for the synthesis of **2-Bromo-1,3,5-trimethoxybenzene** via the bromination of 1,3,5-trimethoxybenzene. This procedure is adapted from established chemical literature.

Experimental Protocol: Bromination of 1,3,5-trimethoxybenzene

Materials:

- 1,3,5-trimethoxybenzene
- Bromine
- Dichloromethane
- Anhydrous sodium sulfate

- Deionized water
- Sodium bisulfite solution (5% w/v)

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator
- Standard glassware for extraction and filtration

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve 1,3,5-trimethoxybenzene in dichloromethane. Cool the solution in an ice bath with continuous stirring.
- **Bromination:** Prepare a solution of bromine in dichloromethane. Add this solution dropwise to the cooled 1,3,5-trimethoxybenzene solution over a period of one hour. Maintain the temperature at 0-5 °C throughout the addition.
- **Reaction Monitoring:** After the addition is complete, allow the reaction mixture to stir at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, quench the excess bromine by adding a 5% aqueous solution of sodium bisulfite until the orange color of bromine disappears.

- **Extraction:** Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with deionized water and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- **Purification:** The crude product can be further purified by recrystallization or column chromatography to yield pure **2-Bromo-1,3,5-trimethoxybenzene**.

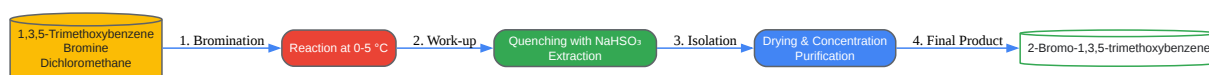
Applications in Research and Development

2-Bromo-1,3,5-trimethoxybenzene serves as a key starting material and intermediate in the synthesis of a variety of target molecules.

- **Pharmaceutical Synthesis:** The trimethoxyphenyl moiety is a structural feature in several biologically active compounds. **2-Bromo-1,3,5-trimethoxybenzene** is a precursor for the synthesis of derivatives that have been investigated for their potential as anticancer agents, particularly as inhibitors of tubulin polymerization.[3]
- **Agrochemical Development:** This compound is also utilized in the synthesis of novel herbicides and pesticides.[2]
- **Materials Science:** Its unique electronic and structural properties make it a valuable component in the creation of specialty polymers and other advanced organic materials.[2]

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **2-Bromo-1,3,5-trimethoxybenzene** from 1,3,5-trimethoxybenzene.



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Caption: Synthesis of **2-Bromo-1,3,5-trimethoxybenzene**.

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